

Physical properties of acetone semicarbazone (melting point, solubility).

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Compound of Interest

Compound Name: Acetone semicarbazone

Cat. No.: B052170

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An In-depth Technical Guide to the Physical Properties of **Acetone Semicarbazone**

Introduction

Acetone semicarbazone (CAS No. 110-20-3) is an organic compound formed from the reaction of acetone and semicarbazide.^{[1][2]} It serves as a key intermediate in the synthesis of various compounds, including pharmaceuticals like nitrofurantoin (Furadantin).^[3] This document provides a detailed overview of its core physical properties, namely its melting point and solubility, supported by experimental protocols and logical workflows relevant to researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

Acetone semicarbazone typically appears as a white to off-white or yellow crystalline solid or powder.^{[1][4]} Its chemical formula is C₄H₉N₃O, with a molecular weight of approximately 115.14 g/mol .^{[1][5]}

Melting Point

The melting point of a compound is a critical indicator of its purity. For **acetone semicarbazone**, reported values vary, which may be attributable to different experimental conditions or sample purity. The presence of impurities typically lowers and broadens the melting point range. A summary of reported melting points is presented below.

Parameter	Value (°C)	Reference
Melting Point	186 - 187	[1]
Melting Point	189 - 190	[2] [3]
Melting Point	187	[6]
Melting Point	185 - 189	[4]
Melting Point	210 - 212	[4]
Melting Point	179 - 185	[7]

Solubility

Solubility is a crucial parameter for reaction chemistry, purification, and formulation development. **Acetone semicarbazone** exhibits varied solubility across different common laboratory solvents. Its structure, containing a polar carbonyl group and the ability to engage in hydrogen bonding, dictates its solubility profile.

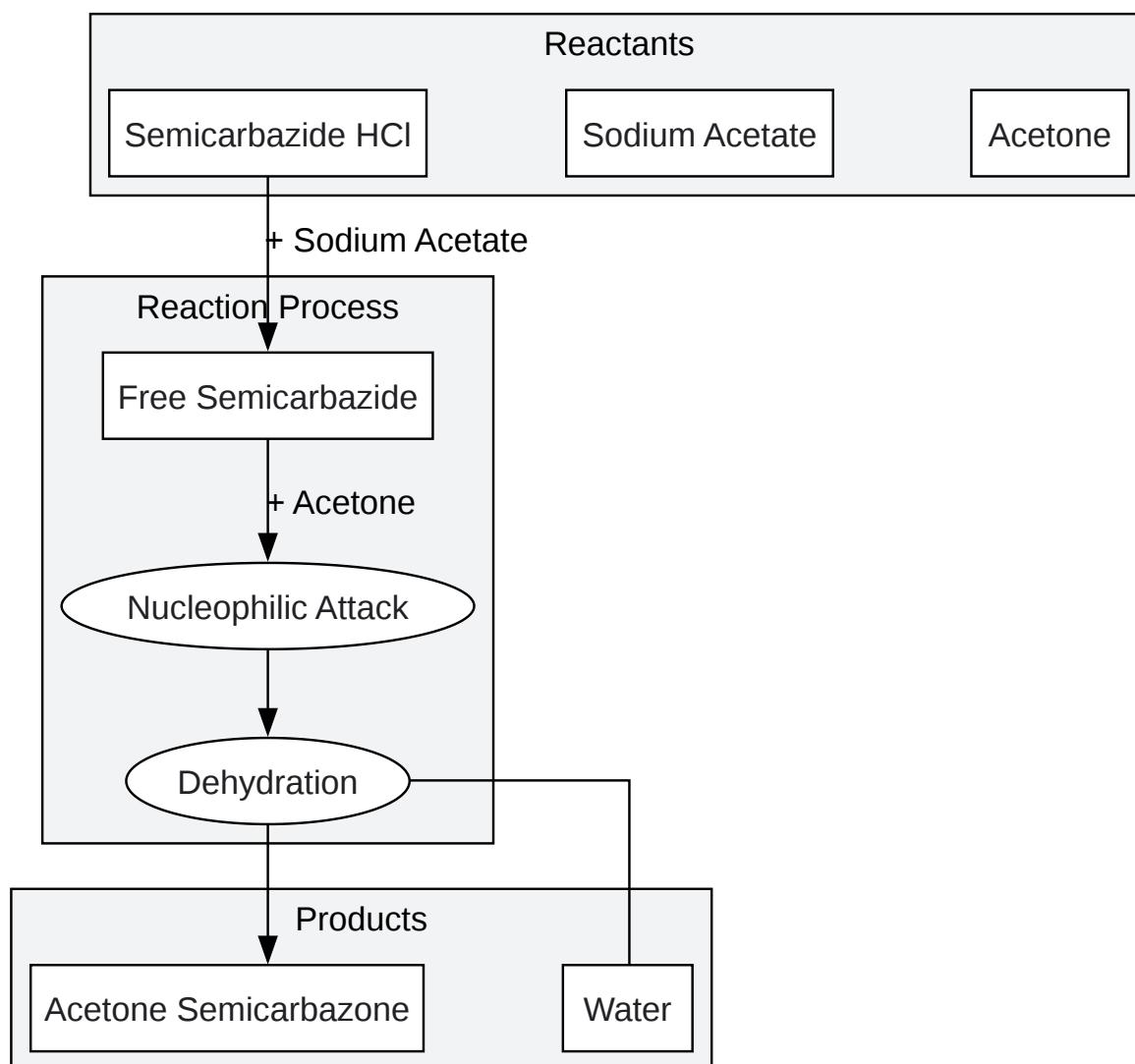
Solvent	Qualitative Solubility	Quantitative Solubility	Reference
Water	Soluble / Slightly Soluble	0.54 M	[1] [4]
Ethanol	Readily Soluble	-	[1] [7]
Methanol	Readily Soluble	-	[1]
Acetone	Readily Soluble	-	[1]
Benzene	Slowly Soluble	-	[1]
Ether	Slowly Soluble	-	[1]
Chloroform	Slowly Soluble	-	[1]

Experimental Protocols

The following sections detail standardized laboratory procedures for determining the physical properties outlined above.

Synthesis of Acetone Semicarbazone

The synthesis of **acetone semicarbazone** is a condensation reaction between acetone and semicarbazide.[1] In a common laboratory preparation, semicarbazide hydrochloride is used as the starting material due to the instability of free semicarbazide.[7][8] A weak base, such as sodium acetate, is added to neutralize the hydrochloride salt, liberating the free semicarbazide to react with acetone.[7][8]



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Caption: Synthesis pathway of **Acetone Semicarbazone**.

Protocol for Melting Point Determination

This protocol describes the capillary method, a common and reliable technique for determining the melting point of a solid organic compound.

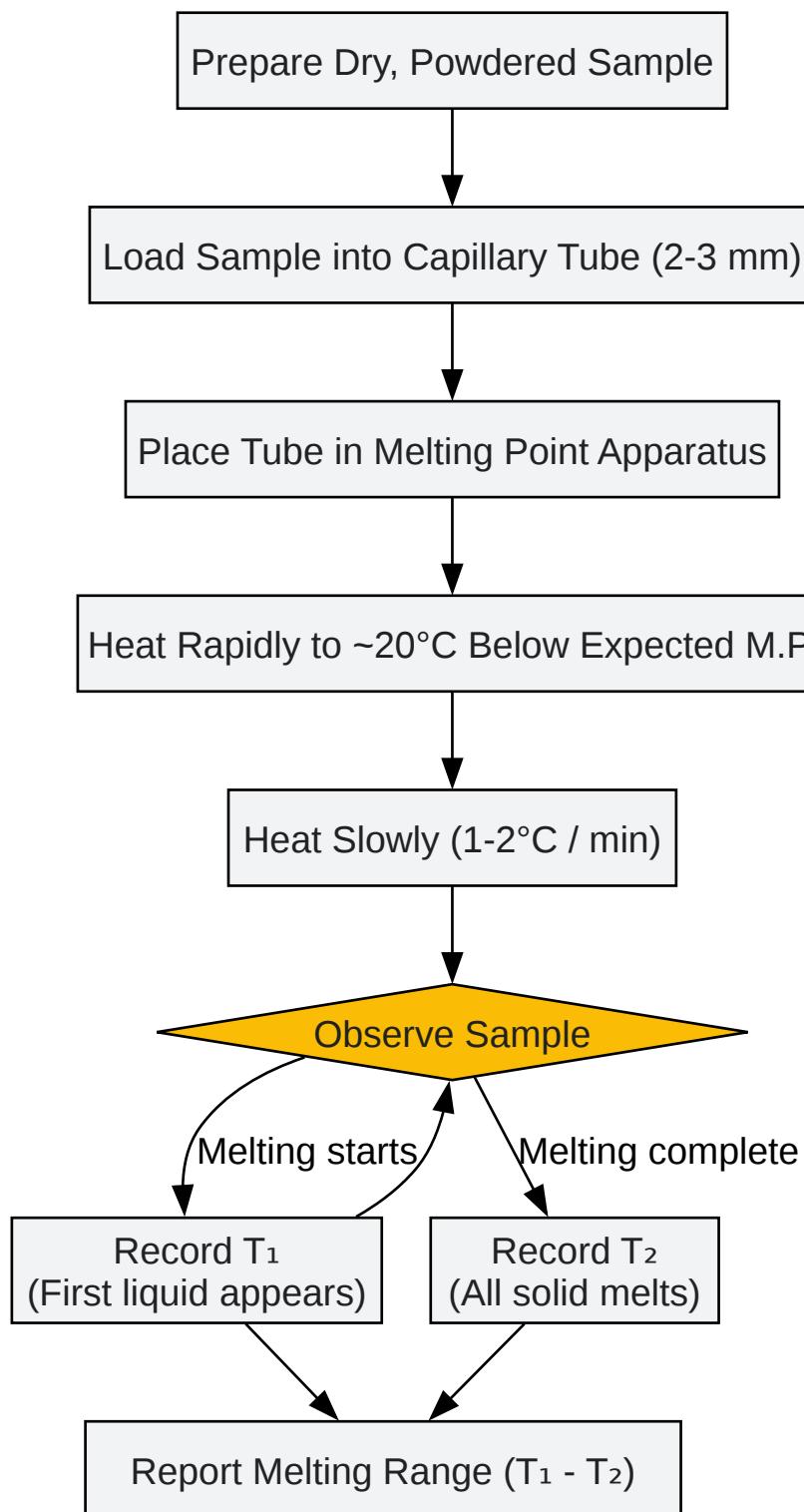
Apparatus:

- Melting point apparatus (e.g., DigiMelt or Thiele tube)
- Glass capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Place a small amount of dry **acetone semicarbazone** on a clean, dry surface. If the crystals are not fine, gently grind them into a powder using a mortar and pestle.[9]
- Capillary Tube Loading: Jab the open end of a capillary tube into the powdered sample. A small plug of material should enter the tube.[10]
- Sample Packing: Invert the tube and tap it gently on a hard surface to cause the solid to fall to the closed end. Alternatively, drop the tube, sealed-end down, through a long, narrow glass tube to pack the sample tightly at the bottom. The final packed sample height should be 2-3 mm.[10]
- Measurement:
 - Place the loaded capillary tube into the sample holder of the melting point apparatus.[10] [11]

- Set the apparatus to heat at a medium rate until the temperature is about 20°C below the expected melting point.
- Decrease the heating rate so the temperature rises no more than 1-2°C per minute to ensure thermal equilibrium.[10][11]
- Data Recording: Record the temperature at which the first droplet of liquid appears (the beginning of melting) and the temperature at which the entire solid has turned into a clear liquid (the end of melting). This range is the melting point.[9][12]

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Caption: Workflow for Melting Point Determination.

Protocol for Qualitative Solubility Testing

This protocol provides a systematic approach to determine the solubility of **acetone semicarbazone** in various solvents.

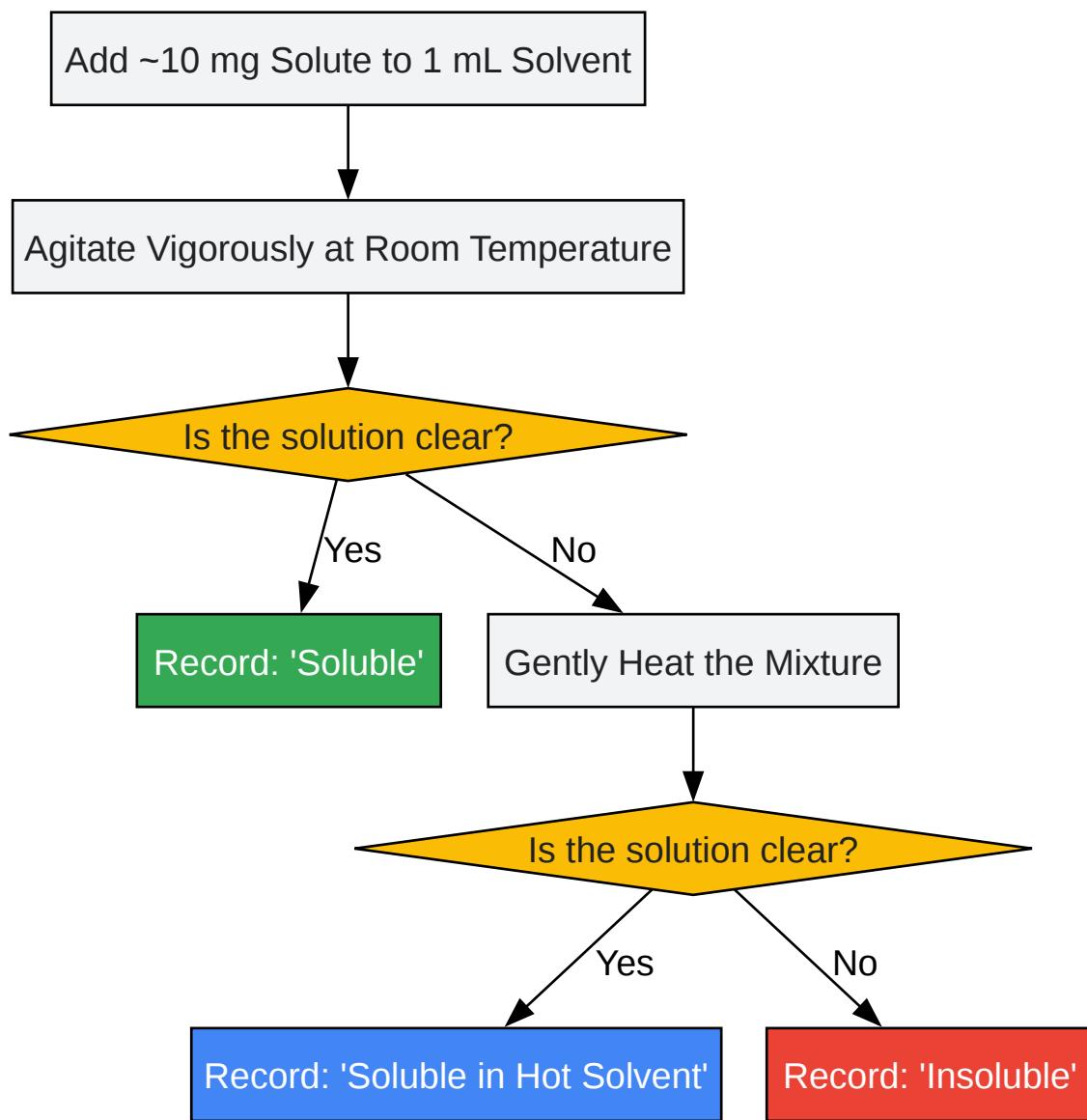
Apparatus:

- Small test tubes
- Spatula or dropper
- Vortex mixer (optional)
- Heating block or water bath

Procedure:

- Solvent Addition: Add approximately 1 mL of the chosen solvent to a clean, dry test tube.
- Solute Addition: Add a small, measured amount of **acetone semicarbazone** (e.g., ~10 mg, or the tip of a spatula) to the solvent. Adding too much solute can lead to misleading results. [\[13\]](#)
- Room Temperature Test:
 - Agitate the mixture vigorously (e.g., using a vortex mixer or by flicking the tube) for 30-60 seconds.
 - Visually inspect the sample against a contrasting background. A completely dissolved sample will be a clear solution with no visible solid particles.[\[13\]](#)
 - Record the observation as "soluble" or "insoluble" at room temperature.
- Hot Solvent Test (if insoluble at room temp):
 - Gently heat the test tube containing the mixture in a water bath or on a heating block.
 - Agitate periodically while heating.

- Observe if the solid dissolves.
- Record the observation as "soluble in hot solvent" or "insoluble."



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Caption: Workflow for Qualitative Solubility Testing.

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